

Application Notes and Protocols for ^{13}C NMR-based Pyruvic acid- $^{13}\text{C}_2$ Tracing

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Compound of Interest

Compound Name: Pyruvic acid- $^{13}\text{C}_2$

Cat. No.: B15559712

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Stable isotope tracing with Carbon-13 (^{13}C) labeled substrates is a powerful technique for elucidating metabolic pathways and quantifying metabolic fluxes within cellular systems. Pyruvic acid, as a key intermediate in central carbon metabolism, serves as an excellent tracer to probe the activity of glycolysis, the tricarboxylic acid (TCA) cycle, and related biosynthetic pathways. Specifically, using [2- ^{13}C]pyruvic acid allows for the tracking of the second carbon of pyruvate as it is metabolized, providing valuable insights into mitochondrial function and cellular bioenergetics.

This document provides detailed application notes and experimental protocols for conducting ^{13}C NMR-based metabolic tracing studies using **Pyruvic acid- $^{13}\text{C}_2$** . The methodologies outlined are intended for researchers in academia and industry who are investigating cellular metabolism in the context of basic research, disease modeling, and drug development.

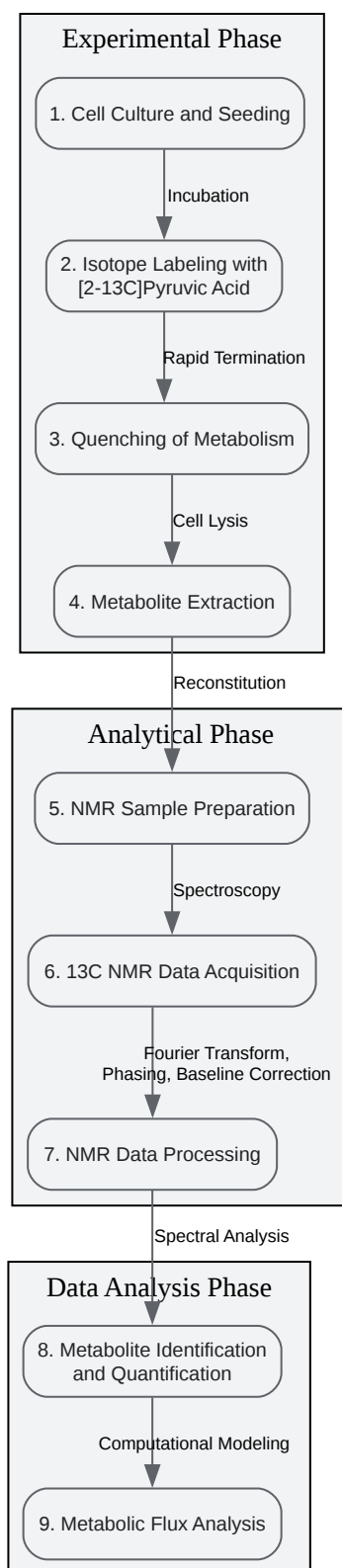
Key Applications

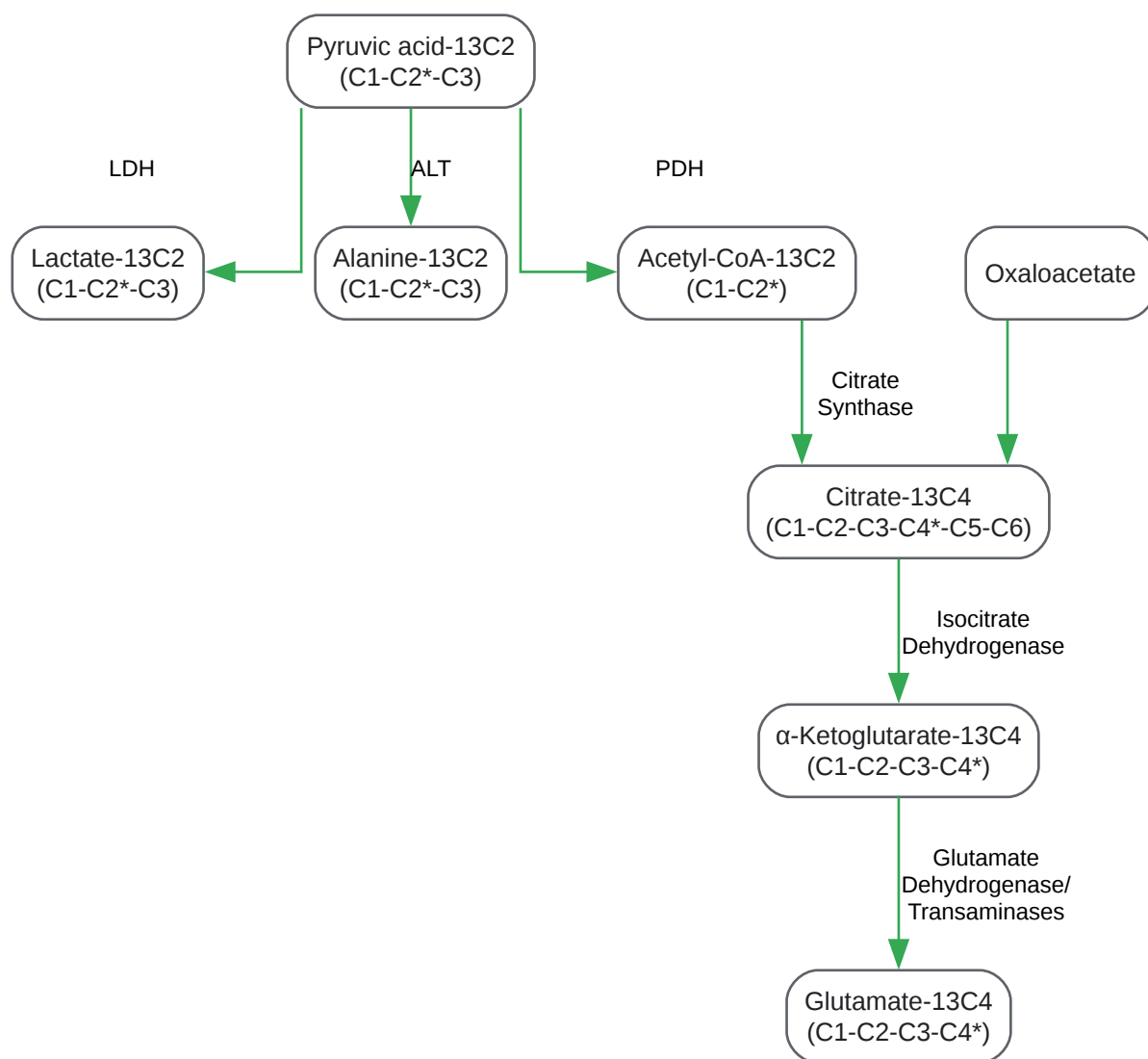
- **Metabolic Phenotyping:** Characterizing the metabolic state of different cell types (e.g., cancer cells, stem cells, immune cells) and understanding metabolic reprogramming in disease.
- **Mechanism of Action Studies:** Determining how therapeutic agents modulate metabolic pathways.

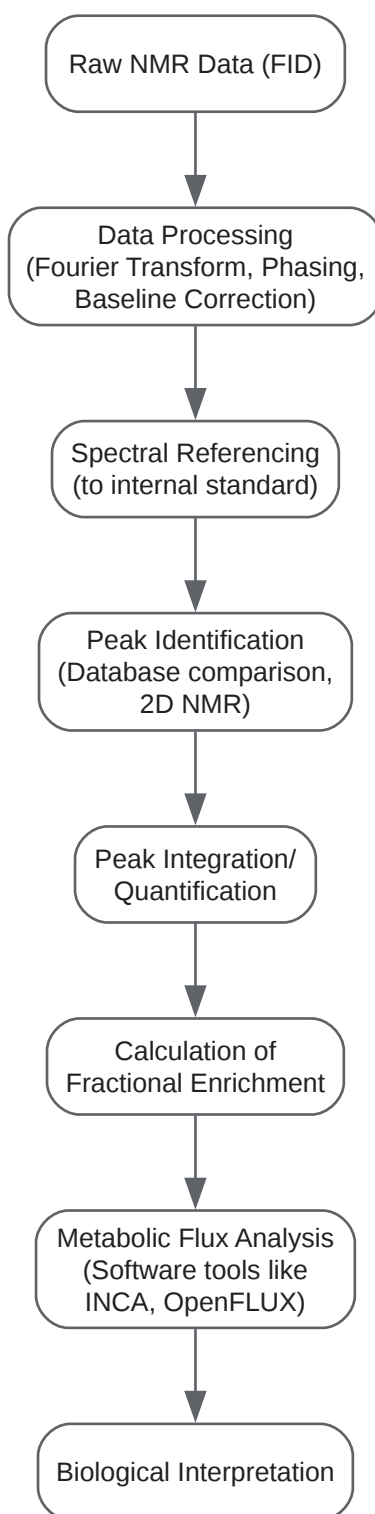
- **Target Identification and Validation:** Identifying metabolic enzymes or pathways that are critical for cell survival or function.
- **Bioprocess Optimization:** Monitoring and optimizing cellular metabolism for the production of biologics.

Experimental Workflow

The overall workflow for a **Pyruvic acid-13C2** tracing experiment involves several key stages, from cell culture and isotope labeling to NMR data acquisition and analysis. Careful execution of each step is critical for obtaining high-quality, reproducible data.







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